

Preparation of PKUMDL-WQ-2101 Stock Solutions in DMSO

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Compound of Interest

Compound Name: PKUMDL-WQ-2101

Cat. No.: B10752270

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction **PKUMDL-WQ-2101** is a potent and selective negative allosteric modulator of phosphoglycerate dehydrogenase (PHGDH), a key enzyme in the serine biosynthesis pathway. [1] It has demonstrated anti-tumor activity in cancer cell lines that overexpress PHGDH.[1] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in in vitro and in vivo experiments. This document provides a detailed protocol for the preparation, storage, and handling of **PKUMDL-WQ-2101** stock solutions in dimethyl sulfoxide (DMSO).

Compound Information

A summary of the key properties of **PKUMDL-WQ-2101** is provided in the table below.

Property	Value	Reference
Chemical Name	2,4-Dihydroxy-N'-(2-hydroxy-5-nitrobenzylidene)benzohydrazide	
Molecular Formula	C ₁₄ H ₁₁ N ₃ O ₆	
Molecular Weight	317.25 g/mol	
CAS Number	304481-72-9	
Purity	≥98%	
Biological Target	Phosphoglycerate Dehydrogenase (PHGDH)	
Mechanism of Action	Negative Allosteric Modulator	
Solubility	Soluble to 100 mM in DMSO	
Storage Temperature	-20°C	

Biological Activity

PKUMDL-WQ-2101 exhibits inhibitory activity against PHGDH and demonstrates anti-tumor effects in specific cancer cell lines.

Parameter	Value	Cell Line	Reference
IC ₅₀ (PHGDH)	34.8 μM	-	
EC ₅₀	7.7 μM	MDA-MB-468 (Breast Cancer)	
EC ₅₀	10.8 μM	HCC-70 (Breast Cancer)	

Experimental Protocols

Materials and Equipment

- **PKUMDL-WQ-2101** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **PKUMDL-WQ-2101** in DMSO.

- Safety Precautions: Work in a well-ventilated area, preferably a chemical fume hood. Wear appropriate PPE.
- Calculate the required mass of **PKUMDL-WQ-2101**:
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Calculation: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 317.25 \text{ g/mol} / 1000 = 3.1725 \text{ mg}$
- Weighing: Accurately weigh 3.17 mg of **PKUMDL-WQ-2101** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube containing the compound.
- Mixing: Close the tube tightly and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming to 37°C and brief sonication in an ultrasonic bath can aid dissolution if necessary.

- **Visual Inspection:** Visually inspect the solution to ensure there are no undissolved particles. The solution should be clear.
- **Labeling:** Clearly label the tube with the compound name, concentration (10 mM), solvent (DMSO), preparation date, and your initials.
- **Storage:** Store the stock solution at -20°C. For long-term storage (up to 6 months), it is recommended to store at -80°C. It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

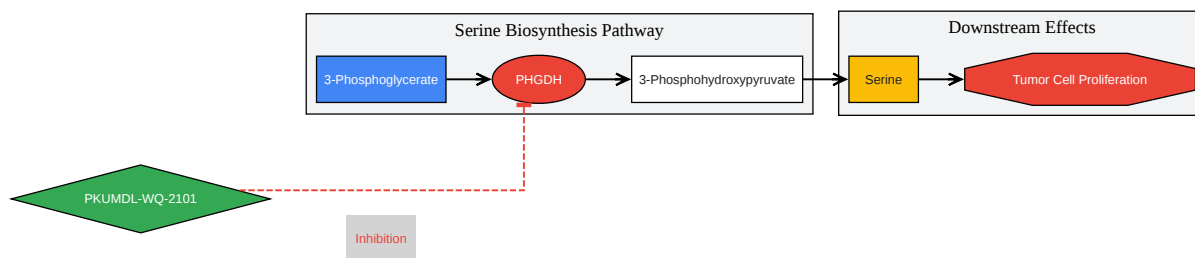
Stock Solution Preparation Table

For preparing different volumes or concentrations, use the following table as a guide.

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.317 mg	1.586 mg	3.172 mg
5 mM	1.586 mg	7.931 mg	15.862 mg
10 mM	3.172 mg	15.862 mg	31.725 mg
50 mM	15.862 mg	79.312 mg	158.625 mg
100 mM	31.725 mg	158.625 mg	317.250 mg

Visualization

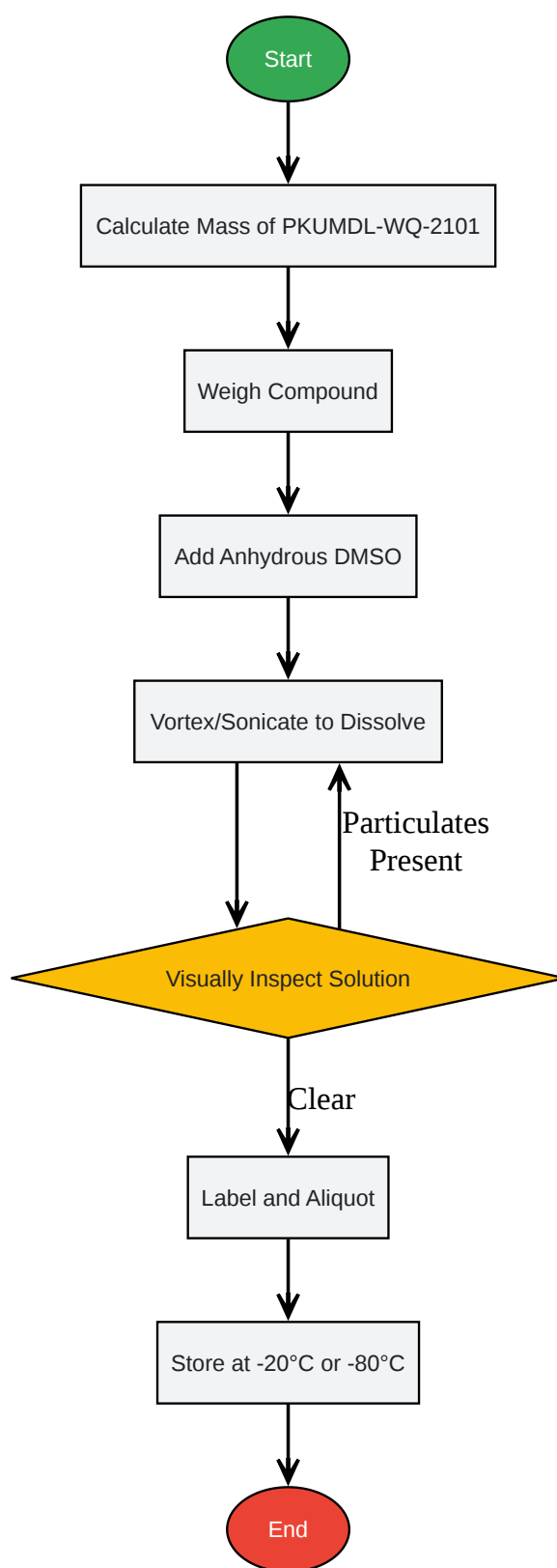
Signaling Pathway of PKUMDL-WQ-2101 Action



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Caption: **PKUMDL-WQ-2101** inhibits PHGDH in the serine biosynthesis pathway.

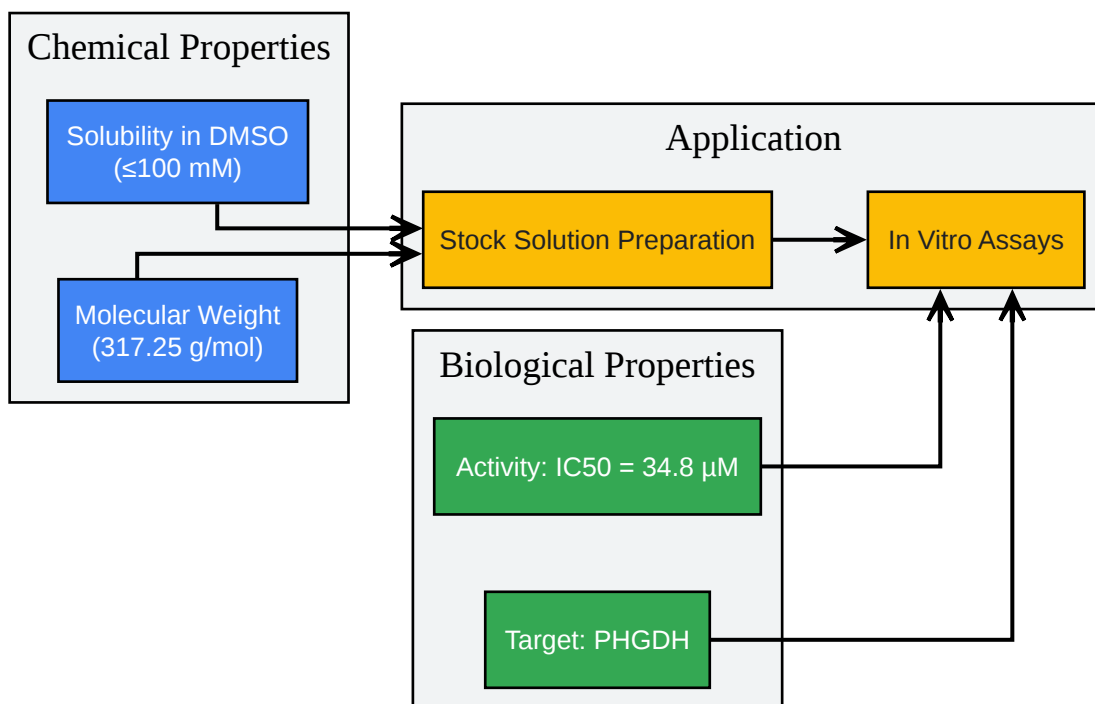
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **PKUMDL-WQ-2101** stock solutions in DMSO.

Logical Relationship of Compound Properties



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Caption: Relationship between properties and application of **PKUMDL-WQ-2101**.

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References

- 1. rndsystems.com [rndsystems.com]
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